

# how to handle OPC server timeouts in a .NET client

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Net-opc  
CAS No.: 130861-48-2  
Cat. No.: B155737

[Get Quote](#)

## Technical Support Center: OPC Connectivity

This guide provides troubleshooting steps and frequently asked questions to help researchers, scientists, and drug development professionals resolve OPC server timeout issues in their .NET client applications.

### Troubleshooting Guides

#### Issue: .NET Client Experiences Frequent Timeouts with OPC UA Server

This guide walks through the process of diagnosing and resolving frequent timeout errors when connecting a .NET client to an OPC UA server.

Experimental Protocol for Troubleshooting OPC UA Timeouts

- Initial Diagnosis:

- Ping the OPC UA server from the client machine to ensure basic network connectivity and measure latency.
- Check the server's status and logs for any reported errors or warnings.
- Review the client application's logs for specific timeout exception messages. Note the context in which the timeout occurs (e.g., during connection, reading a value, or after a period of inactivity).
- Review and Adjust Timeout Configuration:
  - In your .NET client application, locate the code responsible for configuring the OPC UA session.
  - Examine the values for `SessionTimeout`, `OperationTimeout`, and `KeepAliveInterval`.
  - For initial testing, increase the `SessionTimeout` to a larger value, such as 3,600,000 milliseconds (1 hour), to prevent the session from closing prematurely during debugging. [\[1\]](#)
  - Set the `OperationTimeout` to a value that can accommodate potentially slow server responses, for example, 120,000 milliseconds (2 minutes). [\[2\]](#)
  - Implement a `KeepAliveInterval` by subscribing to the server's current time or status. This sends periodic requests to keep the session active. A common practice is to set the keep-alive interval to one-third of the session timeout.

C# Example using OPC Foundation .NET Standard stack:

- Implement Reconnection Logic:
  - Design a mechanism in your client to automatically reconnect if the connection is lost. The `SessionReconnectHandler` class from the OPC Foundation's libraries can be a useful reference.
  - The client should attempt to reuse the existing session and subscriptions upon reconnection to avoid data loss. [\[3\]](#)[\[4\]](#) If the session cannot be reactivated, a new session should be created.

- Network and Firewall Analysis:
  - Use network monitoring tools like Wireshark to inspect the traffic between the client and server. Look for dropped packets or other network anomalies.
  - Ensure that firewalls on both the client and server machines, as well as any intermediary network devices, are configured to allow traffic on the TCP port used by the OPC UA server.

## Issue: Connection to OPC DA Server Fails with Timeout Error

This guide addresses timeout issues commonly encountered with OPC DA (Classic) connections, which are often related to DCOM (Distributed Component Object Model) configuration.

### Experimental Protocol for Troubleshooting OPC DA Timeouts

- Verify User Accounts and Permissions:
  - Ensure that the user account running the .NET client application has the necessary permissions to access the OPC DA server.
  - If the client and server are on different machines in a workgroup, create identical local user accounts with the same username and password on both machines.[\[5\]](#)[\[6\]](#)
- Configure DCOM Settings:
  - On both the client and server machines, run dcomcnfg.
  - Navigate to Component Services > Computers > My Computer. Right-click My Computer and select Properties.
  - On the Default Properties tab, ensure Enable Distributed COM on this computer is checked. Set the Default Authentication Level to Connect and the Default Impersonation Level to Identify.[\[5\]](#)

- On the COM Security tab, edit the Access Permissions and Launch and Activation Permissions limits to grant Remote Access, Remote Launch, and Remote Activation to the appropriate user accounts, including ANONYMOUS LOGON if necessary for browsing servers.[5]
- Configure OPCEnum:
  - In dcomcnfg, navigate to DCOM Config and find OpcEnum.
  - Open its properties and on the Security tab, ensure the launch, activation, and access permissions are correctly configured to allow the client to browse for available OPC servers.[7]
- Firewall Configuration:
  - Create inbound firewall rules on the server machine to allow connections for OpcEnum.exe and the specific OPC server executable.
  - Allow traffic on TCP port 135 for the RPC endpoint mapper.[8]

## Frequently Asked Questions (FAQs)

Q1: What is the difference between SessionTimeout and OperationTimeout in OPC UA?

- SessionTimeout is the maximum time a session can remain open without any communication between the client and server. If the client doesn't send any requests within this period, the server will close the session. A typical default value is one hour.[1]
- OperationTimeout is the maximum time a client will wait for a response from the server for a specific service call (e.g., reading or writing a value). A common value is 10-120 seconds, depending on the server's expected load.[1][2]

Q2: How can I prevent my OPC UA session from timing out due to inactivity?

The best practice is to implement a keep-alive mechanism. This can be achieved by creating a subscription with a short publishing interval to a frequently updating server-side item, like the server's status or current time. This ensures regular communication that resets the session

timeout counter. The OPC UA specification recommends using the subscription's keep-alive feature for monitoring the connection status.[4]

Q3: My .NET client hangs when the OPC DA server becomes unavailable. How can I fix this?

This is a common issue when the connection logic is executed on the main UI thread. To prevent the application from freezing, perform OPC connection and communication operations on a separate background thread. This allows you to implement your own timeout logic and keep the user interface responsive.[9]

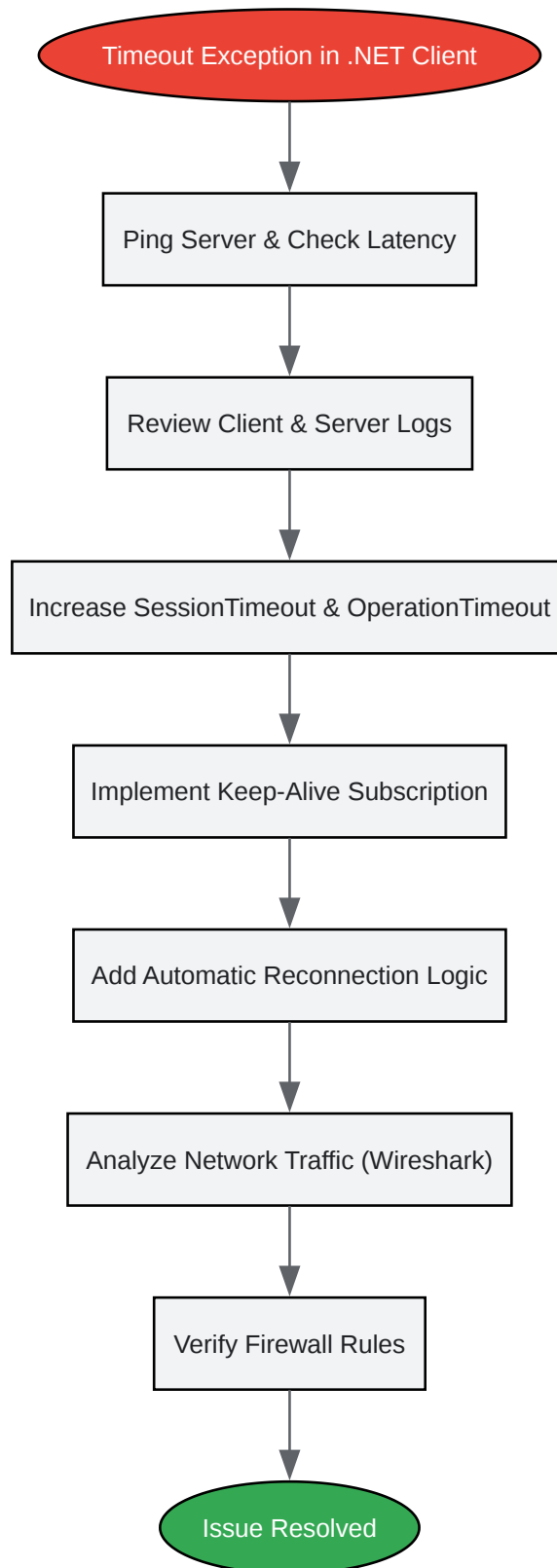
Q4: Can the server override the timeout settings I configure in my .NET client?

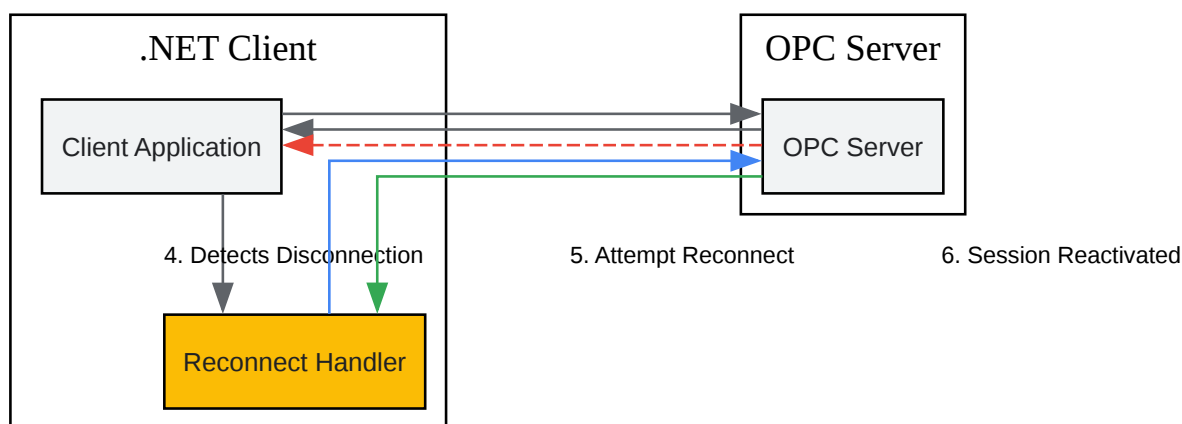
Yes, for OPC UA, the final timeout values are negotiated between the client and the server during session creation. The values set in your client are a request, and the server can revise them. The server has the final say on the actual timeout values that will be used.[2][10]

## Quantitative Data Summary

Parameter	Recommended Value	Protocol	Description
SessionTimeout	3,600,000 ms (1 hour)	OPC UA	The maximum time a session can remain open without any client activity.[1]
OperationTimeout	120,000 ms (2 minutes)	OPC UA	The time a client will wait for a server to respond to a specific request.[2]
SessionConnectTimeout	60,000 ms (1 minute)	OPC UA	The time a client will wait to establish a session with the server.[2]
KeepAliveInterval	1/3 of SessionTimeout	OPC UA	The interval at which the client sends a keep-alive message to the server.
DiscoveryTimeout	15,000 ms (15 seconds)	OPC UA	The maximum time for a server discovery operation to complete. [2]

## Visualizations





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. OPC UA Sessions, Subscriptions and Timeouts - Prosys OPC \[prosysopc.com\]](#)
- [2. QuickOPC-UA Timeout Settings - OPC Labs Knowledge Base \[kb.opclabs.com\]](#)
- [3. UA-.NET- Legacy/SampleApplications/SampleLibraries/Client/SessionReconnectHandler.cs at master · OPCFoundation/UA-.NET-Legacy · GitHub \[github.com\]](#)
- [4. UA Part 4: Services - 6.7 Re-establishing connections \[reference.opcfoundation.org\]](#)
- [5. opcturkey.com \[opcturkey.com\]](#)
- [6. integrationobjects.com \[integrationobjects.com\]](#)
- [7. promotiv.eu \[promotiv.eu\]](#)
- [8. DCOM Configuration Guidelines for OPC - Download Now! \[integrationobjects.com\]](#)
- [9. stackoverflow.com \[stackoverflow.com\]](#)
- [10. opclabs.doc-that.com \[opclabs.doc-that.com\]](#)

- To cite this document: BenchChem. [how to handle OPC server timeouts in a .NET client]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b155737/docs#how-to-handle-opc-server-timeouts-in-a-net-client>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)